

Personal protective equipment for handling 1,2-Dichlorohexane

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Compound of Interest

Compound Name: 1,2-Dichlorohexane

Cat. No.: B1605181

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Essential Safety and Handling of 1,2-Dichlorohexane

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemicals is paramount. This guide provides immediate and essential safety and logistical information for the use of **1,2-Dichlorohexane**, a chlorinated hydrocarbon. Due to the limited availability of specific toxicological and exposure data for **1,2-Dichlorohexane**, this document adopts a conservative approach by referencing the more extensively studied and regulated chemical, 1,2-Dichloroethane, as a surrogate for establishing safety protocols. This ensures a high standard of safety when handling **1,2-Dichlorohexane**.

Key Physical and Chemical Properties

Understanding the physical and chemical properties of **1,2-Dichlorohexane** is the first step in safe handling. A summary of these properties is provided below.

Property	Value
Molecular Formula	C ₆ H ₁₂ Cl ₂
Appearance	Colorless liquid
Odor	Chloroform-like
Boiling Point	182°F (83.5°C)
Melting Point	-32°F (-35.6°C)
Flash Point	56°F (13°C)
Specific Gravity	1.25 g/mL
Vapor Pressure	64 mmHg at 20°C
Solubility in Water	0.9 g/100 mL at 20°C

Occupational Exposure Limits and Toxicity Data

As specific exposure limits for **1,2-Dichlorohexane** are not readily available, the limits for 1,2-Dichloroethane are provided as a conservative guideline. Strict adherence to these limits is recommended to minimize health risks.

Occupational Exposure Limits (as 1,2-Dichloroethane)

Organization	Limit Type	Value
OSHA	PEL (8-hour TWA)	50 ppm[1]
Ceiling	100 ppm[1]	
Peak (5 min in any 3 hr)	200 ppm	
NIOSH	REL (10-hour TWA)	1 ppm[2]
STEL (15 min)	2 ppm	
ACGIH	TLV (8-hour TWA)	10 ppm[2]

Toxicity Data (as 1,2-Dichloroethane)

Test	Species	Route	Value
LD50	Rat	Oral	670 mg/kg[3]
LD50	Rabbit	Dermal	2800 mg/kg[3][4]
LC50	Rat	Inhalation	1000 ppm (7 hours)[4]

Operational Plan: Personal Protective Equipment (PPE) and Handling

A systematic approach to handling **1,2-Dichlorohexane** is crucial to ensure laboratory safety. This involves a multi-step process from preparation to disposal, with specific PPE requirements at each stage.

Recommended Personal Protective Equipment (PPE)

When handling **1,2-Dichlorohexane**, the following PPE is mandatory to prevent exposure:

- **Eye Protection:** Chemical splash goggles are required at all times.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Always inspect gloves for tears or holes before use.
- **Body Protection:** A flame-resistant lab coat should be worn and fully buttoned.
- **Respiratory Protection:** All work with **1,2-Dichlorohexane** should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Experimental Protocol: Liquid-Liquid Extraction

The following is a detailed protocol for a liquid-liquid extraction using a chlorinated solvent like **1,2-Dichlorohexane**. This procedure is a common application for such solvents in a research and development setting.

Objective: To separate a neutral organic compound from an aqueous reaction mixture.

Materials:

- Reaction mixture containing the desired neutral organic compound in an aqueous solution.
- **1,2-Dichlorohexane** (extraction solvent).
- Separatory funnel.
- Beakers and Erlenmeyer flasks.
- Drying agent (e.g., anhydrous sodium sulfate).
- Rotary evaporator.

Procedure:

- Preparation: Ensure all work is performed inside a chemical fume hood. Don the appropriate PPE.
- Transfer: Carefully transfer the aqueous reaction mixture to a separatory funnel of appropriate size.
- First Extraction: Add a measured volume of **1,2-Dichlorohexane** to the separatory funnel. The volume should be approximately one-third of the aqueous layer's volume.
- Mixing: Stopper the funnel and gently invert it several times to mix the layers. Periodically vent the funnel by opening the stopcock while it is inverted and pointed away from you to release any pressure buildup.
- Separation: Place the separatory funnel back on the ring stand and allow the layers to fully separate. **1,2-Dichlorohexane** is denser than water and will be the bottom layer.
- Draining: Carefully drain the lower organic layer into a clean, dry Erlenmeyer flask.
- Repeat Extraction: Repeat the extraction process (steps 3-6) with fresh **1,2-Dichlorohexane** at least two more times to ensure complete extraction of the desired compound. Combine all organic extracts.
- Drying: Add a small amount of anhydrous sodium sulfate to the combined organic extracts to remove any residual water.

- Filtration: Gravity filter the dried organic solution into a pre-weighed round-bottom flask to remove the drying agent.
- Solvent Removal: Remove the **1,2-Dichlorohexane** using a rotary evaporator to isolate the purified neutral organic compound.

Emergency and Disposal Plans

Preparedness for emergencies and a clear plan for waste disposal are critical components of laboratory safety.

Emergency Procedures

- Spills: In the event of a small spill within the fume hood, use an inert absorbent material to contain and clean it up. For larger spills, evacuate the area and contact the institution's environmental health and safety (EHS) office immediately.^[5]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove any contaminated clothing.^[6] Seek medical attention.
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open.^[6] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.

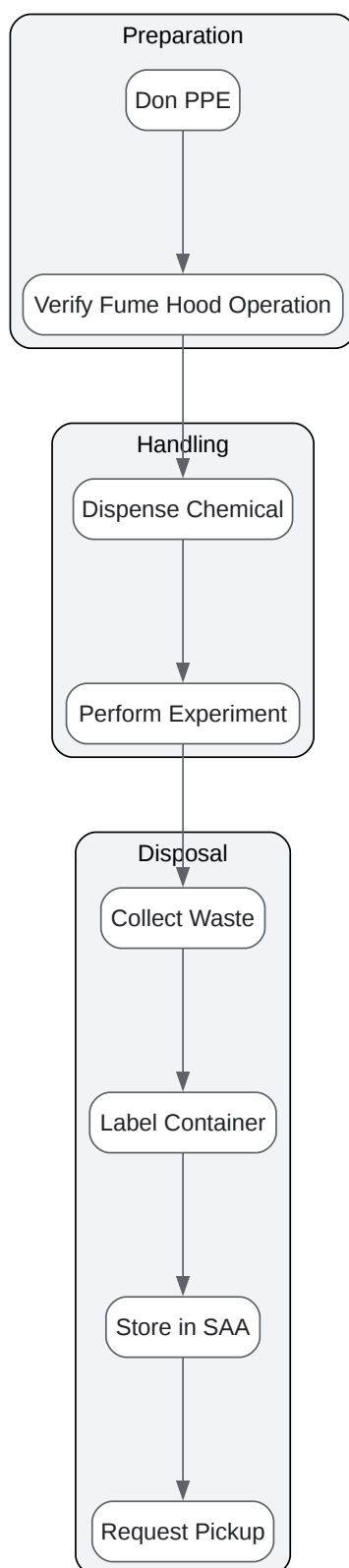
Disposal Plan

1,2-Dichlorohexane is a halogenated hydrocarbon and must be disposed of as hazardous waste.

- Waste Collection: Collect all **1,2-Dichlorohexane** waste, including contaminated materials, in a designated, properly labeled, and sealed container.
- Segregation: Do not mix halogenated waste with non-halogenated waste streams.
- Pickup: Arrange for the disposal of the hazardous waste through your institution's EHS office.

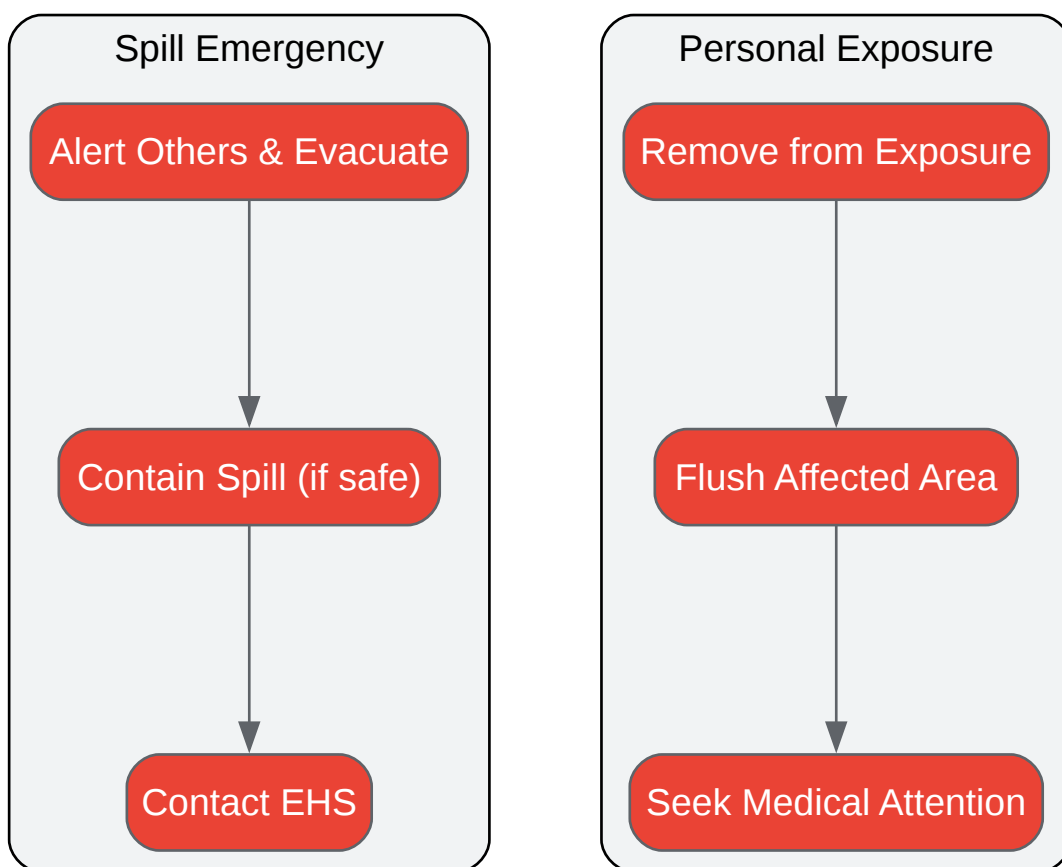
Workflow Visualization

The following diagrams illustrate the logical flow of the safe handling and emergency procedures for **1,2-Dichlorohexane**.



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Caption: Workflow for the safe handling of **1,2-Dichlorohexane**.



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Caption: Immediate actions for **1,2-Dichlorohexane** emergencies.

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